

Sessilifoline A CAS number and molecular weight

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Compound of Interest

Compound Name: Sessilifoline A

Cat. No.: B12317693

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Sessilifoline A: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Sessilifoline A**, a natural product isolated from the *Stemona* genus. This document summarizes its chemical properties, and while specific biological activities are still under investigation, it contextualizes its potential within the broader class of *Stemona* alkaloids, which are known for a range of pharmacological effects.

Core Data Summary

Property	Value	Reference
CAS Number	929637-35-4	[1][2]
Molecular Formula	C22H31NO5	[1]
Molecular Weight	389.49 g/mol	[1]

Introduction to Sessilifoline A and Stemona Alkaloids

Sessilifoline A is a member of the *Stemona* alkaloids, a diverse group of compounds isolated from plants of the *Stemonaceae* family. These plants have a long history of use in traditional

medicine, particularly in Southeast Asia, for treating respiratory ailments and as insecticides. The complex molecular architecture of *Stemona* alkaloids has made them attractive targets for synthetic chemists and pharmacologists alike.

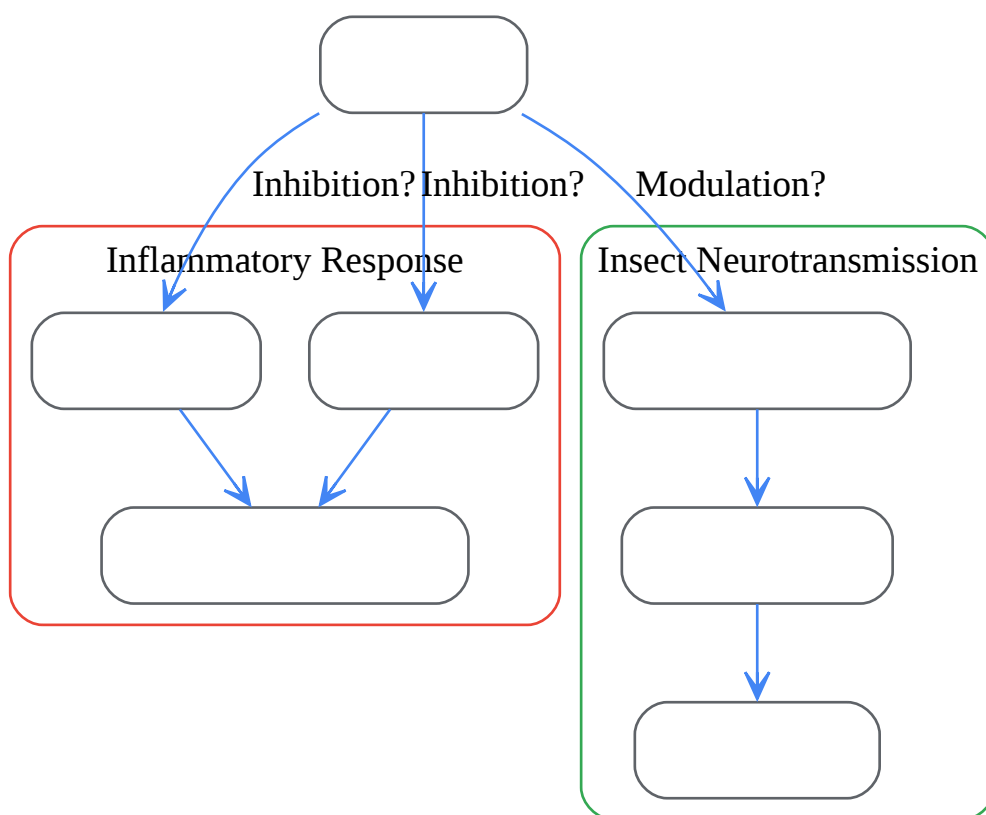
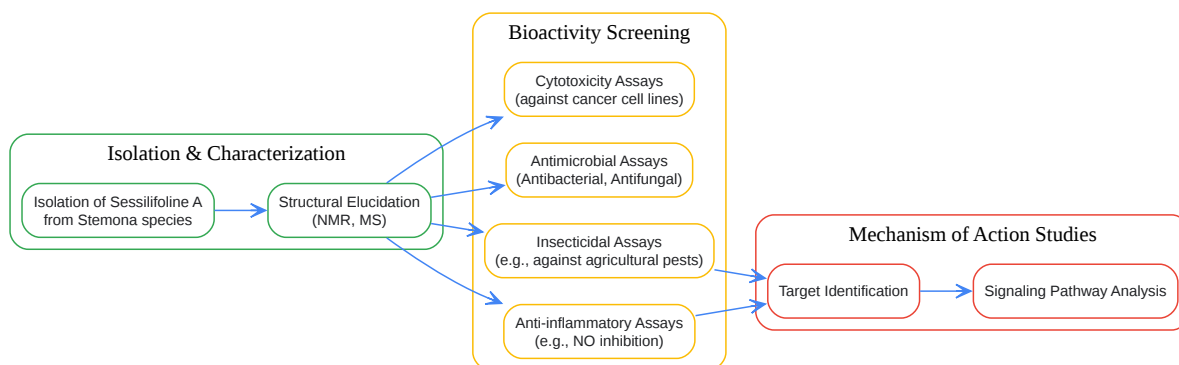
While specific, in-depth research on the biological activities and mechanisms of action of **Sessilifoline A** is limited in publicly available literature, the broader family of *Stemona* alkaloids has been reported to exhibit a range of biological effects, including:

- **Anti-inflammatory activity:** Certain alkaloids isolated from *Stemona japonica* have demonstrated inhibitory effects on inflammatory pathways. For instance, some maistemonine-class alkaloids from this plant species have shown anti-inflammatory properties.^[1]
- **Insecticidal activity:** A well-documented characteristic of *Stemona* alkaloids is their insecticidal effect. Studies on extracts and isolated compounds from *Stemona japonica* have confirmed their activity against various insect pests. This activity is often linked to the modulation of insect nicotinic acetylcholine receptors.
- **Antitussive effects:** Traditional use of *Stemona* plants for coughs has been substantiated by pharmacological studies on various alkaloids from the family.
- **Antibacterial and antifungal properties:** Some *Stemona* alkaloids have also been reported to possess antimicrobial activity.

Given its structural similarity to other bioactive *Stemona* alkaloids, **Sessilifoline A** represents a promising candidate for further pharmacological investigation.

Potential Experimental Approaches

Based on the known activities of related compounds, a logical experimental workflow for the further investigation of **Sessilifoline A** would involve initial screening for the activities prevalent in this class of alkaloids.



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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
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Phone: (601) 213-4426

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